

N-Acetyl Norgestimate-d6: A Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: N-Acetyl Norgestimate-d6

Cat. No.: B12424329

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Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **N-Acetyl Norgestimate-d6** (CAS No. 1263195-02-3). **N-Acetyl Norgestimate-d6** is the deuterium-labeled analog of N-Acetyl Norgestimate, an intermediate in the synthesis of the progestin Norgestimate.^{[1][2]} Due to its isotopic labeling, **N-Acetyl Norgestimate-d6** is an essential internal standard for quantitative bioanalytical assays, particularly in pharmacokinetic and metabolic studies of Norgestimate and its derivatives. This document outlines a proposed synthetic pathway, detailed characterization methodologies, and presents key analytical data in a structured format.

Introduction

Norgestimate is a third-generation progestin widely used in oral contraceptives. The study of its pharmacokinetics and metabolism is crucial for understanding its efficacy and safety profile. Stable isotope-labeled internal standards, such as **N-Acetyl Norgestimate-d6**, are vital for achieving high accuracy and precision in quantitative analysis by mass spectrometry. The six deuterium atoms in **N-Acetyl Norgestimate-d6** provide a distinct mass shift, allowing for its differentiation from the unlabeled analyte while maintaining nearly identical chemical and physical properties.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Acetyl Norgestimate-d6** is presented in Table 1.

Property	Value	Reference
CAS Number	1263195-02-3	[3]
Molecular Formula	C ₂₅ H ₂₇ D ₆ NO ₄	[1][2]
Molecular Weight	417.58 g/mol	[1][2]
Appearance	Light Yellow or White Solid	[1][3]
Purity (by HPLC)	>98%	[1][3]
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol	[2]

Proposed Synthesis of N-Acetyl Norgestimate-d6

A detailed, publicly available synthesis protocol for **N-Acetyl Norgestimate-d6** is not readily found in the scientific literature. However, a plausible synthetic route can be devised based on established methods for the synthesis of Norgestimate and its derivatives, along with general techniques for deuterium labeling. The proposed synthesis involves a multi-step process starting from a deuterated precursor.

Synthesis Workflow

The proposed synthesis of **N-Acetyl Norgestimate-d6** is a multi-step process that begins with the deuteration of an appropriate steroid precursor, followed by oximation and acetylation.



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Caption: Proposed synthesis workflow for **N-Acetyl Norgestimate-d6**.

Experimental Protocol

Step 1: Acetylation of Deuterated Norgestrel

A deuterated analog of Norgestrel would serve as the starting material. This precursor would undergo acetylation at the 17-hydroxyl group.

- Reactants: Deuterated Norgestrel, Acetic Anhydride, Pyridine (as catalyst and solvent).
- Procedure:
 - Dissolve the deuterated Norgestrel in pyridine.
 - Add acetic anhydride to the solution at room temperature.
 - Stir the reaction mixture for several hours until the reaction is complete (monitored by TLC or LC-MS).
 - Quench the reaction by adding water.
 - Extract the product with a suitable organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with dilute acid, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the acetylated intermediate.

Step 2: Oximation of the 3-Keto Group

The 3-keto group of the acetylated intermediate is then converted to an oxime.

- Reactants: Acetylated deuterated Norgestrel, Hydroxylamine hydrochloride, a base (e.g., sodium acetate or pyridine).
- Procedure:
 - Dissolve the acetylated intermediate in a suitable solvent such as ethanol or methanol.
 - Add a solution of hydroxylamine hydrochloride and a base.

- Reflux the mixture for several hours, monitoring the reaction by TLC or LC-MS.
- After completion, cool the reaction mixture and add water to precipitate the oxime product.
- Filter the solid, wash with water, and dry to yield the deuterated Norgestimate.

Step 3: N-Acetylation of the Oxime

The final step is the acetylation of the oxime nitrogen.

- Reactants: Deuterated Norgestimate, Acetic Anhydride, Pyridine.
- Procedure:
 - Dissolve the deuterated Norgestimate in pyridine.
 - Add acetic anhydride and stir at room temperature.
 - Monitor the reaction by TLC or LC-MS.
 - Upon completion, pour the reaction mixture into ice water to precipitate the crude product.
 - Collect the solid by filtration, wash with water, and dry.

Step 4: Purification

The crude **N-Acetyl Norgestimate-d6** is purified to achieve high purity.

- Technique: High-Performance Liquid Chromatography (HPLC) is the preferred method for purification.
- Stationary Phase: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of acetonitrile and water is a common mobile phase system.
- Detection: UV detection at an appropriate wavelength.
- The fractions containing the pure product are collected and the solvent is removed under reduced pressure to yield the final product.

Characterization of N-Acetyl Norgestimate-d6

The synthesized **N-Acetyl Norgestimate-d6** must be thoroughly characterized to confirm its identity, purity, and isotopic enrichment.

High-Performance Liquid Chromatography (HPLC)

HPLC is used to determine the purity of the final compound.

Parameter	Typical Value
Column	C18 (e.g., 4.6 x 250 mm, 5 μ m)
Mobile Phase	Acetonitrile:Water gradient
Flow Rate	1.0 mL/min
Detection	UV at 240 nm
Expected Purity	>98%

Mass Spectrometry (MS)

Mass spectrometry is crucial for confirming the molecular weight and isotopic labeling.

Parameter	Typical Value
Ionization Mode	Electrospray Ionization (ESI), positive mode
Expected [M+H] ⁺	m/z 418.3
Expected [M+Na] ⁺	m/z 440.3

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to confirm the structure of the molecule and the positions of the deuterium labels. The absence of proton signals at the deuterated positions is a key indicator.

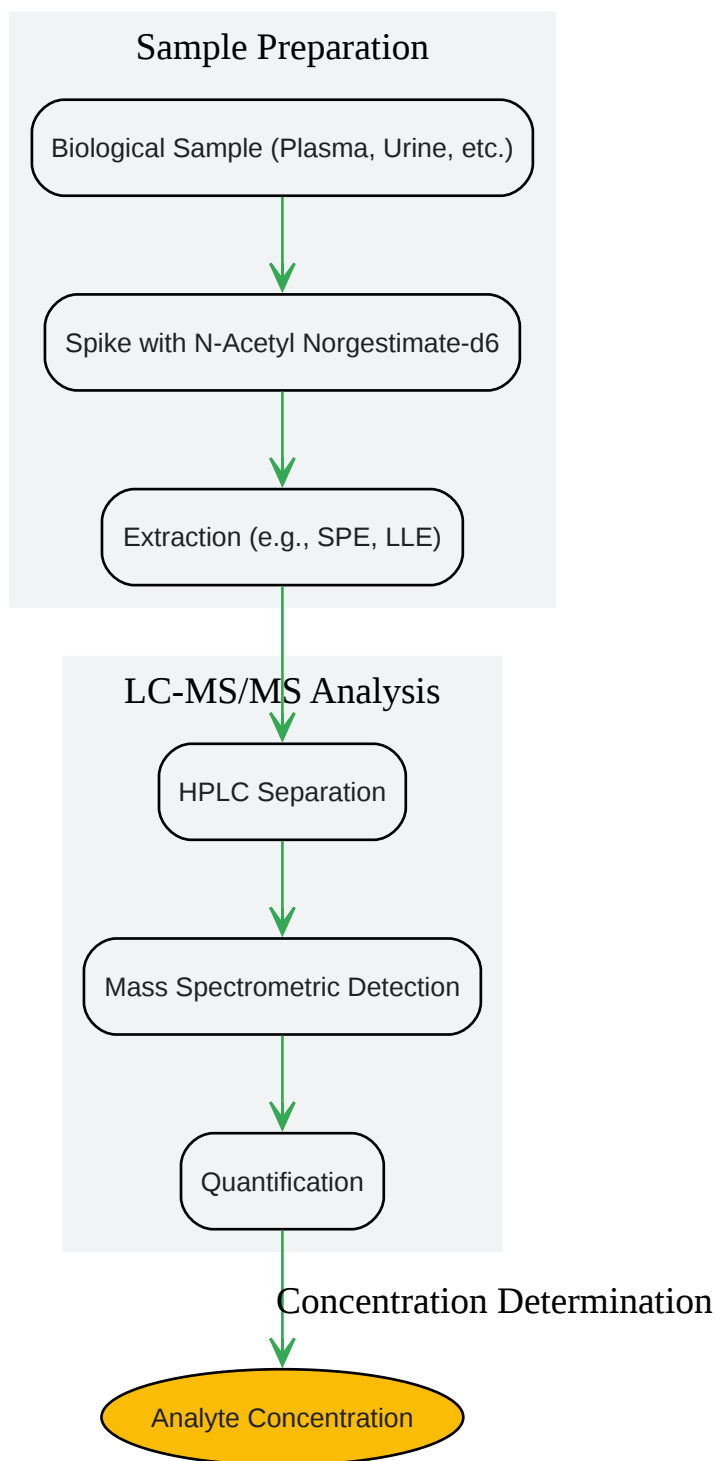
Nucleus	Expected Chemical Shifts (δ , ppm)
^1H NMR	Absence of signals corresponding to the deuterated positions. Other proton signals will be consistent with the N-Acetyl Norgestimate structure.
^{13}C NMR	Signals consistent with the N-Acetyl Norgestimate structure. Carbon atoms attached to deuterium will show characteristic splitting or reduced intensity.

Application as an Internal Standard

N-Acetyl Norgestimate-d6 is primarily used as an internal standard in the quantitative analysis of Norgestimate and its metabolites in biological matrices.

Bioanalytical Workflow

The general workflow for using **N-Acetyl Norgestimate-d6** as an internal standard in a bioanalytical method is depicted below.



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Caption: Workflow for using **N-Acetyl Norgestimate-d6** as an internal standard.

Experimental Protocol for Bioanalysis

- **Sample Preparation:** A known amount of **N-Acetyl Norgestimate-d6** is added to the biological sample (e.g., plasma, urine) before sample processing.
- **Extraction:** The analyte and the internal standard are extracted from the biological matrix using techniques like solid-phase extraction (SPE) or liquid-liquid extraction (LLE).
- **LC-MS/MS Analysis:** The extracted sample is injected into an LC-MS/MS system. The analyte and the internal standard are separated chromatographically and detected by the mass spectrometer.
- **Quantification:** The ratio of the peak area of the analyte to the peak area of the internal standard is used to construct a calibration curve and determine the concentration of the analyte in the sample. This ratiometric measurement corrects for variations in sample preparation and instrument response, leading to more accurate and precise results.

Conclusion

N-Acetyl Norgestimate-d6 is a critical tool for researchers and scientists in the field of drug development and analysis. Its use as an internal standard ensures the reliability of quantitative data for Norgestimate and its metabolites. This guide has provided a comprehensive overview of its synthesis, characterization, and application, offering valuable information for professionals working with this important compound.

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